

Personal protective equipment for handling TCH-165

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Compound of Interest

Compound Name: TCH-165

Cat. No.: B611247

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Essential Safety and Handling Guide for T-165

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This document provides crucial safety and logistical information for handling the small molecule proteasome assembly modulator, T-165. All personnel must review and understand this guide before working with this compound.

Hazard Identification and Risk Assessment

T-165 is a bioactive small molecule designed to modulate proteasome activity.^[1] While a specific Safety Data Sheet (SDS) for T-165 is not publicly available, compounds of this nature should be handled with care, assuming they may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^[2] A thorough risk assessment should be conducted by the principal investigator or laboratory supervisor before any handling of T-165.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling T-165 to minimize exposure and ensure personal safety. These recommendations are based on general best practices for handling bioactive small molecules in a laboratory setting.^{[3][4]}

PPE Category	Item	Specification	Rationale
Hand Protection	Gloves	Nitrile, double-gloved	Provides a barrier against skin contact. Double-gloving is recommended for added protection.[5]
Eye Protection	Safety Goggles	ANSI Z87.1 certified, with side shields	Protects eyes from splashes or aerosols of the compound.
Body Protection	Laboratory Coat	Full-length, buttoned	Prevents contamination of personal clothing and skin.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the powdered form of T-165 or when there is a risk of aerosolization.

Operational Plan for Handling T-165

This section provides a step-by-step guide for the safe handling of T-165, from preparation to disposal.

Pre-Handling Procedures

- **Designated Area:** All work with T-165 must be conducted in a designated area within a certified chemical fume hood.
- **Gather Materials:** Ensure all necessary equipment and supplies are within the fume hood before starting, including:
 - T-165 compound
 - Appropriate solvents (e.g., DMSO, ethanol)

- Pipettes and tips
- Vials and caps
- Waste containers
- Decontamination solution (e.g., 70% ethanol)
- Don PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.

Handling and Experimental Procedures

- Weighing: If working with the solid form of T-165, carefully weigh the desired amount in the chemical fume hood. Use anti-static weigh paper or a weighing boat.
- Dissolving: Add the appropriate solvent to the solid T-165 to create a stock solution. Cap the vial securely and vortex or sonicate until fully dissolved.
- Dilutions: Perform all serial dilutions and additions to experimental setups within the chemical fume hood.
- Incubation: If experiments require incubation outside the fume hood, ensure all containers are securely sealed to prevent leaks or aerosolization.

Post-Handling and Decontamination

- Decontaminate Surfaces: Wipe down all surfaces within the chemical fume hood that may have come into contact with T-165 with a suitable decontamination solution.
- Clean Equipment: Thoroughly clean all non-disposable equipment used for handling T-165 according to standard laboratory procedures.
- Doff PPE: Remove PPE in the correct order to avoid self-contamination (gloves, goggles, lab coat).
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

Proper disposal of T-165 and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All solid waste contaminated with T-165 (e.g., pipette tips, weighing paper, gloves) must be placed in a designated hazardous waste container.
- **Liquid Waste:** All liquid waste containing T-165 must be collected in a clearly labeled hazardous waste container.
- **Disposal Compliance:** All hazardous waste must be disposed of in accordance with institutional, local, and national regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Protocols

Detailed methodologies for experiments involving T-165 can be found in the following publications:

- Inhibition of the human proteasome by imidazoline scaffolds: Azevedo, et al. (2013) J.Med.Chem.
- Small molecule modulation of proteasome assembly: Njomen, et al. (2018) Biochemistry
- Enhancing c-MYC degradation via 20S proteasome activation induces in vivo anti-tumor efficacy: Njomen, et al. (2020) BioRxiv

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical flow of the operational and disposal plan for T-165.



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Caption: Workflow for safe handling and disposal of T-165.

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